

Navigating the Disposal of GR127935: A Guide for Laboratory Professionals

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To ensure the safety of laboratory personnel and the protection of our environment, this document provides essential guidance on the proper disposal procedures for **GR127935**, a potent and selective 5-HT1B/1D receptor antagonist. Researchers, scientists, and drug development professionals are urged to adhere to these protocols to minimize risks and ensure regulatory compliance.

GR127935 is classified as a skin and eye irritant, a combustible solid, and is considered highly hazardous to water (Water Hazard Class 3).[1] Therefore, improper disposal can lead to significant health and environmental hazards. The following information outlines the necessary steps for the safe handling and disposal of this compound.

Summary of Key Data

A comprehensive understanding of the physicochemical properties of **GR127935** is the first step toward safe handling and disposal. The following table summarizes a collection of available data.



| Property | Value | Source |
|-------------------|---|--|
| Chemical Name | N-[4-Methoxy-3-(4-methyl-1-piperazinyl)phenyl]-2'-methyl-4'-(5-methyl-1,2,4-oxadiazol-3-yl)-[1,1'-biphenyl]-4-carboxamide hydrochloride | Tocris Bioscience |
| Molecular Formula | C29H32CIN5O3 | MedChemExpress[1] |
| Molecular Weight | 534.05 g/mol | MedChemExpress[1] |
| Appearance | Off-white solid | Sigma-Aldrich |
| Solubility | Soluble in water | Sigma-Aldrich, Tocris Bioscience[2] |
| Hazard Class | Combustible Solid, Water Hazard Class 3 (highly hazardous to water) | Sigma-Aldrich |
| Health Hazards | Causes skin and serious eye irritation | MedChemExpress[1] |

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given its hazardous properties, strict adherence to safety protocols during handling is paramount.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Use compatible chemical-resistant gloves.[1]
- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing.[1]



 Respiratory Protection: For operations that may generate dust or aerosols, a NIOSHapproved respirator is recommended.[1]

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.[1]

Proper Disposal Procedures

While a specific "Section 13" for disposal from a complete Safety Data Sheet (SDS) for **GR127935** was not available in the public domain, the following procedures are based on its known hazards and general best practices for the disposal of hazardous chemical waste.[1][3] [4][5]

It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific local and national regulations before proceeding with any disposal.

Step-by-Step Disposal Guidance:

- Segregation: Do not mix GR127935 waste with other chemical waste streams unless
 explicitly approved by your EHS department. It should be collected in a dedicated, clearly
 labeled, and compatible waste container.
- Containerization:
 - Use a high-density polyethylene (HDPE) or other compatible container with a secure, tight-fitting lid.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "GR127935."



Indicate the known hazards on the label: "Combustible Solid," "Skin/Eye Irritant," and
 "Highly Hazardous to Water."

Waste Collection:

- Solid Waste: Unused or expired GR127935, as well as grossly contaminated items (e.g., weigh boats, spatulas), should be placed directly into the designated hazardous waste container.
- Contaminated Labware: Disposable labware (e.g., pipette tips, gloves, bench paper) that
 has come into contact with GR127935 should also be disposed of in the designated
 hazardous waste container.
- Aqueous Solutions: Due to its high water hazard classification, aqueous solutions containing GR127935 must not be poured down the drain.[1] They should be collected in a separate, sealed, and clearly labeled hazardous waste container for aqueous waste.

Storage:

- Store the hazardous waste container in a designated, well-ventilated, and secure area away from heat, sparks, and open flames.[3][4]
- Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.

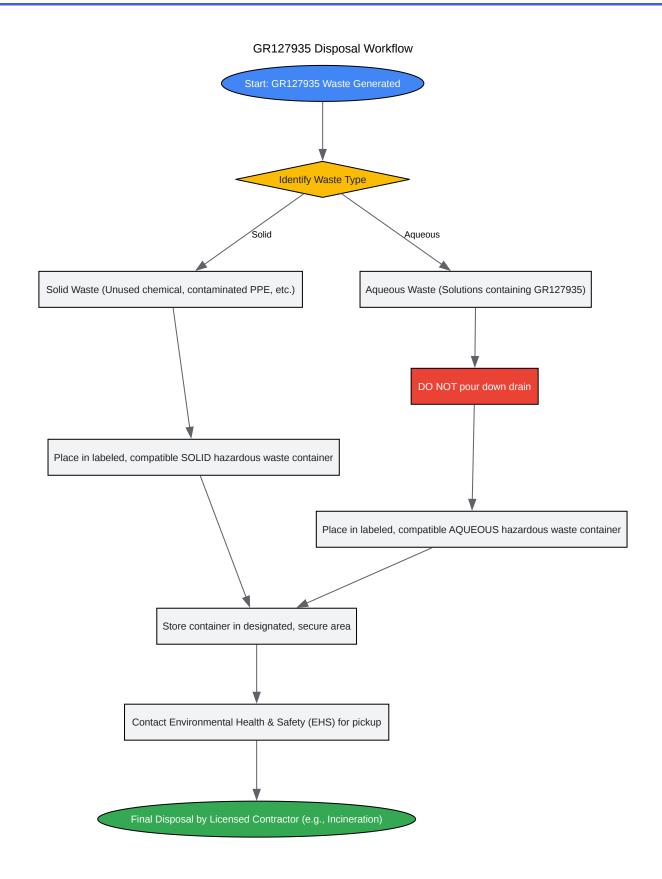
Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Incineration at a permitted hazardous waste facility is a common and effective disposal method for combustible solids.[6][7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GR127935** waste.





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Caption: Decision workflow for the safe disposal of GR127935 waste.



By adhering to these procedures, you contribute to a safer laboratory environment and the responsible stewardship of our natural resources. For any uncertainties or specific questions, always prioritize consulting your institution's safety professionals.

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